

Unveiling the Physicochemical Landscape of Texanol: A Technical Guide for Computational Modeling

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Compound of Interest

Compound Name: *Texanol*

Cat. No.: *B047921*

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This technical guide provides a comprehensive overview of the fundamental chemical properties of **Texanol** (2,2,4-trimethyl-1,3-pentanediol monoisobutyrate), tailored for researchers, scientists, and drug development professionals. The data presented herein is essential for accurate computational modeling, toxicological assessment, and understanding its potential interactions within biological systems.

Molecular and Chemical Identity

Texanol is a high-boiling point, colorless liquid with a mild, characteristic odor. It is primarily used as a coalescing agent in latex paints and coatings.^{[1][2][3]} For computational modeling purposes, a precise understanding of its molecular identifiers is crucial.

Identifier	Value	Source
IUPAC Name	(3-hydroxy-2,2,4-trimethylpentyl) 2-methylpropanoate	[1]
CAS Number	25265-77-4	[1]
Molecular Formula	C12H24O3	[1]
Molecular Weight	216.32 g/mol	[1] [4]
SMILES	<chem>CC(C)C(C(C)(C)COC(=O)C(C)C)O</chem>	[1] [4]
InChI	InChI=1S/C12H24O3/c1-8(2)10(13)12(5,6)7-15-11(14)9(3)4/h8-10,13H,7H2,1-6H3	[1] [4]
InChIKey	DAFHKNAQFPVRKR-UHFFFAOYSA-N	[1] [4]

Physicochemical Properties for Computational Input

Accurate parameterization of computational models relies on high-quality physicochemical data. The following tables summarize the key experimental properties of **Texanol**.

Physical and Thermodynamic Properties

Property	Value	Units	Conditions
Melting Point	-50	°C	
Boiling Point	254 - 260.5	°C	at 760 mmHg
Density	0.95	g/cm ³	at 20 °C
Vapor Pressure	0.0097 - 0.013	mmHg	at 20 °C
Heat of Vaporization	15196	cal/g·mol	
Surface Tension	28.9	dynes/cm	at 20 °C
Viscosity	12.5 - 13.5	cP (mPa·s)	at 20 °C
Refractive Index	1.4423	at 20 °C	

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Solubility and Partitioning Behavior

Property	Value	Units	Conditions
Water Solubility	858 - 900	mg/L	at 18-22 °C
LogP (Octanol-Water Partition Coefficient)	3.47	at 25 °C	

Sources:[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)

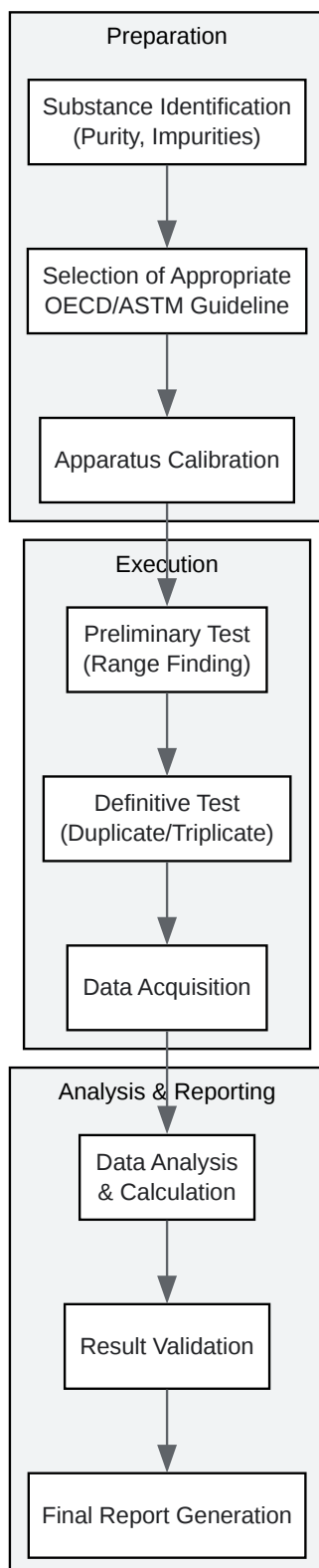
Experimental Protocols

The determination of the physicochemical properties listed above is guided by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Adherence to these guidelines ensures data quality and reproducibility.

Workflow for Physicochemical Property Determination

The general workflow for determining the physicochemical properties of a chemical substance like **Texanol** follows a structured approach to ensure accuracy and compliance with regulatory

standards.



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General workflow for physicochemical property determination.

Key Experimental Methodologies

- **Boiling Point (OECD Guideline 103):** This guideline describes several methods for determining the boiling point of a liquid.^[4] For a substance like **Texanol**, a common method involves using an ebulliometer, which measures the temperature at which the vapor pressure of the liquid equals the ambient pressure. The temperature is measured with a calibrated temperature sensor in the vapor and liquid phases, and the boiling point is recorded when these temperatures are in equilibrium.^[4]
- **Vapor Pressure (OECD Guideline 104):** The vapor pressure of **Texanol** is determined using methods outlined in this guideline, which are applicable over a range of pressures.^{[11][12][13]} A common technique is the static method, where the substance is introduced into a vacuum-sealed container, and the pressure is measured at a constant temperature once equilibrium is reached.^[13]
- **Water Solubility (OECD Guideline 105):** This guideline provides methods for determining the water solubility of substances.^{[6][14]} For a compound with solubility in the range of **Texanol**, the flask method is appropriate.^{[15][16]} In this method, an excess of the substance is stirred in water at a constant temperature until saturation is achieved. The solution is then filtered or centrifuged, and the concentration of the substance in the aqueous phase is determined analytically.^{[15][16]}
- **Partition Coefficient (logP) (OECD Guideline 107):** The n-octanol/water partition coefficient is a critical parameter for predicting the environmental fate and biological activity of a substance.^[17] The shake-flask method, described in this guideline, is suitable for **Texanol**.^{[8][10][17][18]} In this procedure, the substance is dissolved in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached, and then the two phases are separated. The concentration of the substance in each phase is measured to calculate the partition coefficient.^{[8][10][17]}
- **Density (OECD Guideline 109):** This guideline outlines various methods for determining the density of liquids.^{[1][2][3][7]} A common and accurate method is the oscillating densitometer. This instrument measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. The density is then calculated from this change in frequency.^[1]

Toxicological and Metabolic Profile

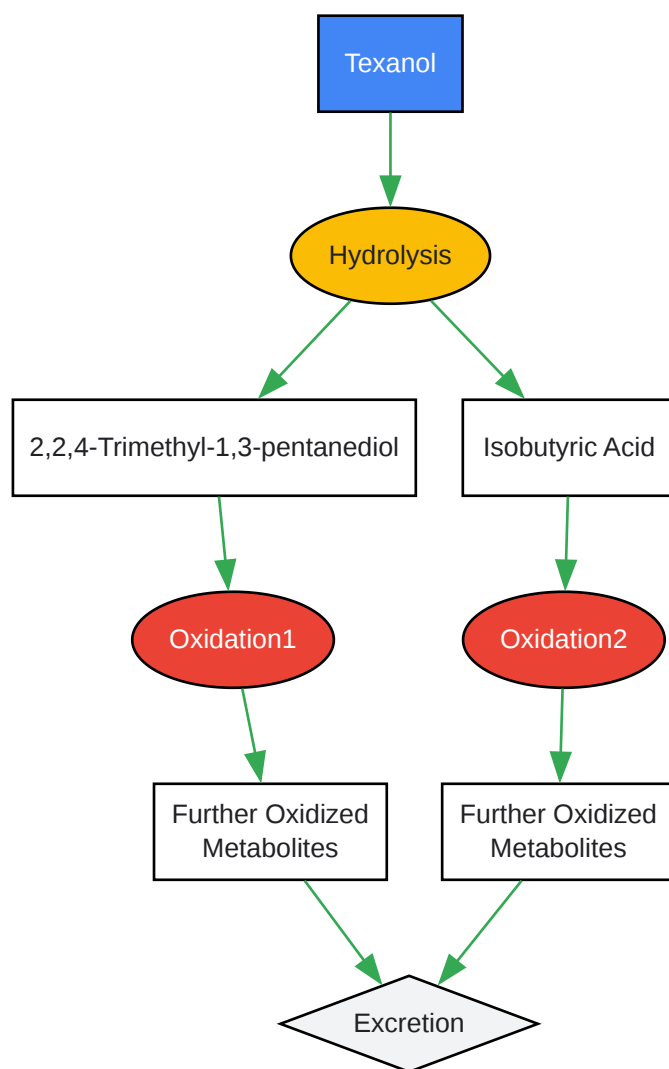
For professionals in drug development, understanding the toxicological and metabolic fate of a compound is paramount.

Toxicological Summary

Texanol exhibits low acute toxicity.^[10] However, it can be a mild irritant to the skin and eyes.^[17] Inhalation of high concentrations of its aerosol may cause respiratory irritation.^[17]

Proposed Metabolic Pathway

While specific in-vivo metabolic studies on **Texanol** are limited, a metabolic pathway has been proposed based on its structural similarity to 2,2,4-trimethyl-1,3-pentanediol diisobutyrate (TXIB).^[5] The primary metabolic route is expected to be hydrolysis of the ester linkage, followed by oxidation.



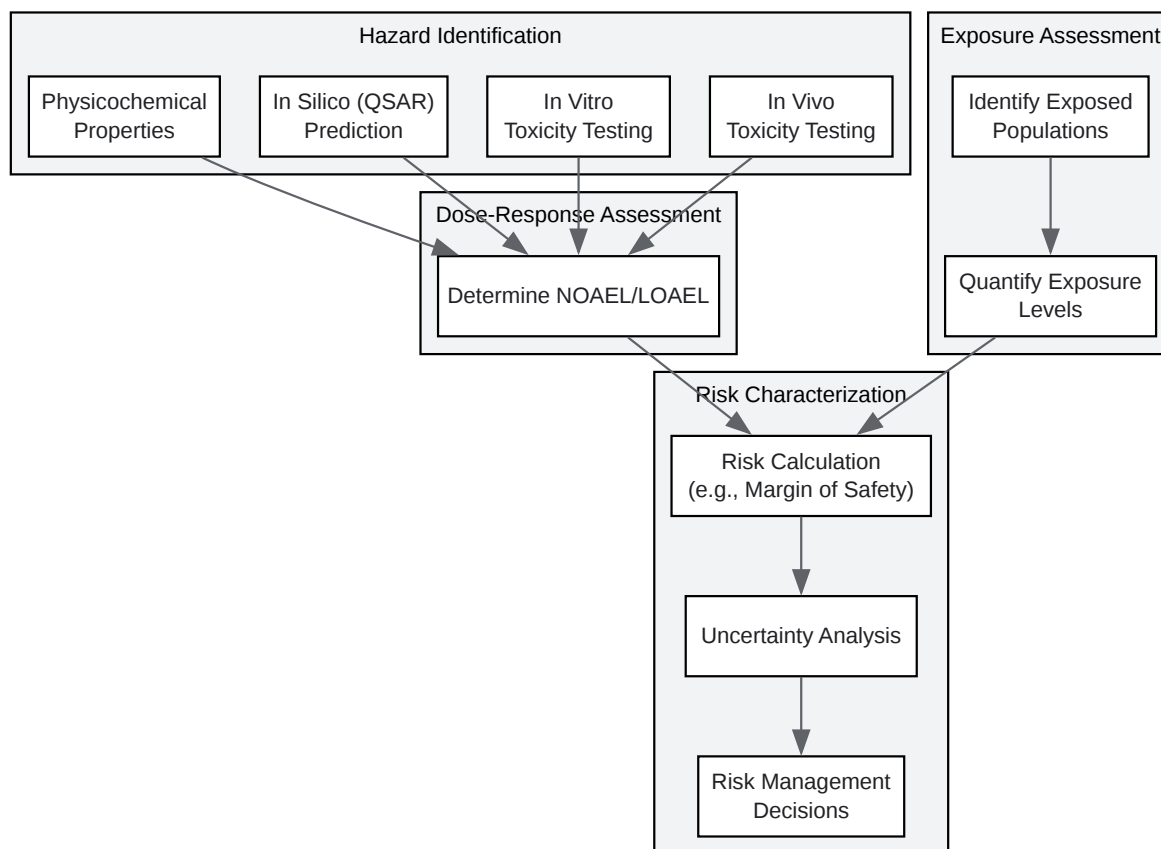
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*Proposed metabolic pathway of **Texanol**.*

This proposed pathway suggests that **Texanol** is likely metabolized into more polar compounds that can be readily excreted.[5]

Toxicological Assessment Workflow

The assessment of the toxicological risk of a chemical involves a multi-step process that integrates data from various sources to characterize potential hazards and determine safe exposure levels.



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General workflow for toxicological risk assessment.

Conclusion

The data and methodologies presented in this guide provide a solid foundation for the computational modeling of **Texanol**. By utilizing the structured data and understanding the experimental basis of these properties, researchers can develop more accurate and predictive models for applications in drug development, toxicology, and environmental science. The proposed metabolic pathway offers a starting point for further investigation into the biological fate of this widely used chemical.

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